

An In-depth Technical Guide to the Physical Properties of 6-Phenylundecane

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Compound of Interest

Compound Name: 6-Phenylundecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **6-phenylundecane**, an aromatic hydrocarbon. The information is presented in a structured format to facilitate easy reference and comparison. Detailed experimental protocols for the determination of key physical characteristics are also included, accompanied by workflow diagrams to illustrate the procedural steps.

Core Physical and Chemical Properties

6-Phenylundecane, with the chemical formula $C_{17}H_{28}$, is an organic compound featuring a phenyl group attached to the sixth carbon of an undecane chain.^[1] Its physical properties are characteristic of a nonpolar aromatic hydrocarbon.

Quantitative Data Summary

The following table summarizes the key physical and computed properties of **6-phenylundecane** and its related isomers for comparative purposes.

Property	6-Phenylundecane	1-Phenylundecane (Isomer)	2-Phenyldodecane (Isomer)
Molecular Formula	C ₁₇ H ₂₈ [1]	C ₁₇ H ₂₈	C ₁₈ H ₃₀ [2] [3] [4]
Molecular Weight	232.4 g/mol [1]	232.40 g/mol	246.43 g/mol [2] [3] [4]
Boiling Point	Not explicitly found	316 °C (lit.)	323.3 °C at 760 mmHg [3] [4]
Melting Point	Not explicitly found	-5 °C (lit.)	Not explicitly found
Density	Not explicitly found	0.855 g/mL at 25 °C (lit.)	0.855 g/cm ³ [3]
Refractive Index	Not explicitly found	n ₂₀ /D 1.482 (lit.)	Not explicitly found
Vapor Pressure	Not explicitly found	Not explicitly found	0.0005 mmHg at 25°C [3]
Flash Point	Not explicitly found	113 °C - closed cup	145.2 °C [3]
XLogP3-AA (Lipophilicity)	7.4 [1]	Not explicitly found	7.9 [2] [3]

Note: Experimental data for **6-phenylundecane** is not readily available in the searched literature. The data for its isomers, 1-phenylundecane and 2-phenyldodecane, are provided for reference and estimation purposes.

Experimental Protocols for Property Determination

The following sections detail standard laboratory procedures for measuring the primary physical properties of liquid aromatic hydrocarbons like **6-phenylundecane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **6-phenylundecane**, which has a relatively high boiling point, several methods can be employed.

Methodology: Thiele Tube Method

This method is suitable for small sample volumes.[5]

- **Sample Preparation:** A small amount (0.5-1 mL) of **6-phenylundecane** is placed into a small test tube (Durham tube).[5]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample.[5]
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[5]
- **Heating:** The side arm of the Thiele tube is gently and continuously heated.[5] This induces convection currents in the oil, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, creating a steady stream of bubbles.[5][6]
- **Boiling Point Reading:** The heat is removed once a vigorous stream of bubbles is observed. The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[6] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.[6]

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